

# N-Phenyl-3-biphenylamine: A Versatile Building Block for Organic Semiconductors

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## Compound of Interest

Compound Name: **N-Phenyl-3-biphenylamine**

Cat. No.: **B170737**

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

**N-Phenyl-3-biphenylamine**, a member of the triarylamine family, is a promising organic molecule that serves as a fundamental building block for the development of advanced organic semiconductor materials. Its inherent electronic properties, characterized by a high hole mobility and suitable energy levels, make it an attractive candidate for applications in a variety of organic electronic devices, including Organic Light-Emitting Diodes (OLEDs) and Perovskite Solar Cells (PSCs). These materials are instrumental in creating efficient hole transport layers (HTLs), which are crucial for balanced charge injection and transport, ultimately enhancing device performance and longevity.

## Physicochemical Properties

**N-Phenyl-3-biphenylamine**, also known as 3-anilinobiphenyl, is a solid organic compound with the following properties:

Property	Value	Reference
CAS Number	198275-79-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>18</sub> H <sub>15</sub> N	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	245.32 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to Gray to Brown powder/crystal	
Melting Point	92 °C	<a href="#">[3]</a>
Purity	>98.0% (GC)	

## Applications in Organic Electronics

The triphenylamine core of **N-Phenyl-3-biphenylamine** provides excellent charge mobility and thermal stability. This makes it a valuable component in the synthesis of materials for various layers within organic electronic devices.

### Hole Transport Layers (HTLs) in OLEDs

In OLEDs, the HTL facilitates the transport of holes from the anode to the emissive layer, where they recombine with electrons to produce light. The efficiency of this process is critical for the overall performance of the device. Materials derived from **N-Phenyl-3-biphenylamine** are expected to exhibit high hole mobility and form stable amorphous films, which are desirable characteristics for an HTL. The biphenylamine structure contributes to the longevity and performance of OLED displays.[\[4\]](#)

### Hole Transporting Materials (HTMs) in Perovskite Solar Cells

In PSCs, the HTM plays a crucial role in extracting holes from the perovskite absorber layer and transporting them to the electrode. The energy levels of the HTM must be well-aligned with the valence band of the perovskite to ensure efficient hole extraction. Triphenylamine-based materials have been shown to be effective HTMs in PSCs, leading to high power conversion efficiencies (PCE).

## Experimental Protocols

While specific protocols for **N-Phenyl-3-biphenylamine** are not readily available in the reviewed literature, the following are generalized and adaptable procedures for the synthesis of related biphenylamine derivatives and the fabrication of organic electronic devices.

### Synthesis of N-Phenyl-3-biphenylamine Derivatives

A common method for the synthesis of biphenylamine derivatives is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction forms a C-C bond between an organoboron compound and an organic halide.

General Protocol for Suzuki-Miyaura Coupling:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine the aryl halide (e.g., 3-bromoaniline) (1.0 mmol), the corresponding phenylboronic acid (1.2 mmol), and a base such as potassium carbonate (2.0 mmol).
- **Inert Atmosphere:** Evacuate the flask and backfill with an inert gas (e.g., Argon or Nitrogen). Repeat this cycle three times.
- **Solvent and Catalyst Addition:** Under the inert atmosphere, add an anhydrous solvent (e.g., toluene) and a palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ , 0.01-0.05 mmol).
- **Reaction:** Heat the mixture to 80-110 °C and stir for 2-24 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Add water and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

### Fabrication of a Generic OLED Device

This protocol describes the fabrication of a multilayer OLED using vacuum thermal evaporation.

- Substrate Preparation:
  - Clean indium tin oxide (ITO)-coated glass substrates by sonicating in a sequence of detergent, deionized water, acetone, and isopropanol (15 minutes each).
  - Dry the substrates with a stream of nitrogen.
  - Treat the substrates with UV-ozone or oxygen plasma for 10-15 minutes to improve the work function of the ITO.[5]
- Layer Deposition:
  - Transfer the cleaned substrates to a high-vacuum thermal evaporation chamber (base pressure <  $10^{-6}$  Torr).
  - Sequentially deposit the following layers:
    - Hole Injection Layer (HIL): e.g., 2-TNATA (15 nm)
    - Hole Transport Layer (HTL): **N-Phenyl-3-biphenylamine** based material (40 nm)
    - Emissive Layer (EML): e.g., Alq<sub>3</sub> doped with a fluorescent dye (30 nm)
    - Electron Transport Layer (ETL): e.g., Alq<sub>3</sub> (20 nm)
    - Electron Injection Layer (EIL): e.g., LiF (1 nm)
    - Cathode: Aluminum (100 nm)
- Encapsulation:
  - Without exposure to air, encapsulate the device using a UV-curable epoxy and a glass coverslip in a nitrogen-filled glovebox.

## Characterization of Thin Films

Thin films of **N-Phenyl-3-biphenylamine** based materials can be characterized using various techniques to understand their morphological, optical, and electrical properties.

- Film Deposition: Prepare thin films by spin-coating a solution of the material in a suitable solvent (e.g., chlorobenzene) onto a substrate.
- Morphology: Analyze the surface morphology and roughness using Atomic Force Microscopy (AFM).
- Optical Properties: Measure the UV-Vis absorption and photoluminescence (PL) spectra to determine the optical bandgap and emission characteristics.
- Electrical Properties: Fabricate hole-only devices to measure the hole mobility using the space-charge limited current (SCLC) method.

## Performance Data of Related Materials

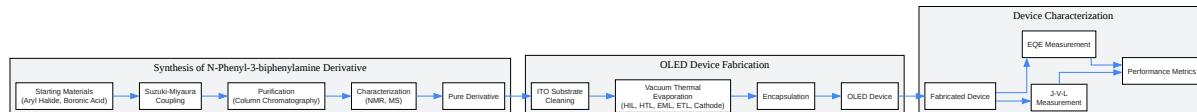
Quantitative performance data for devices specifically utilizing **N-Phenyl-3-biphenylamine** is scarce in the available literature. However, data from related triphenylamine-based materials in perovskite solar cells can provide an indication of the potential performance.

Device Architecture	HTM	PCE (%)	V <sub>oc</sub> (V)	J <sub>sc</sub> (mA/cm <sup>2</sup> )	FF	Ref.
2D/3D FAPbI <sub>3</sub> PSC	DPA-PEAI	25.7	1.21	25.85	0.821	[6]
Inverted PSC	S-Poly- TPD	21.3	-	-	-	[7]
Inverted PSC	Poly-TPD	15.1	-	-	-	[7]

Note: DPA-PEAI is a triphenylamine-functionalized ligand, while S-Poly-TPD and Poly-TPD are polymeric hole-transport materials based on triphenylamine derivatives.

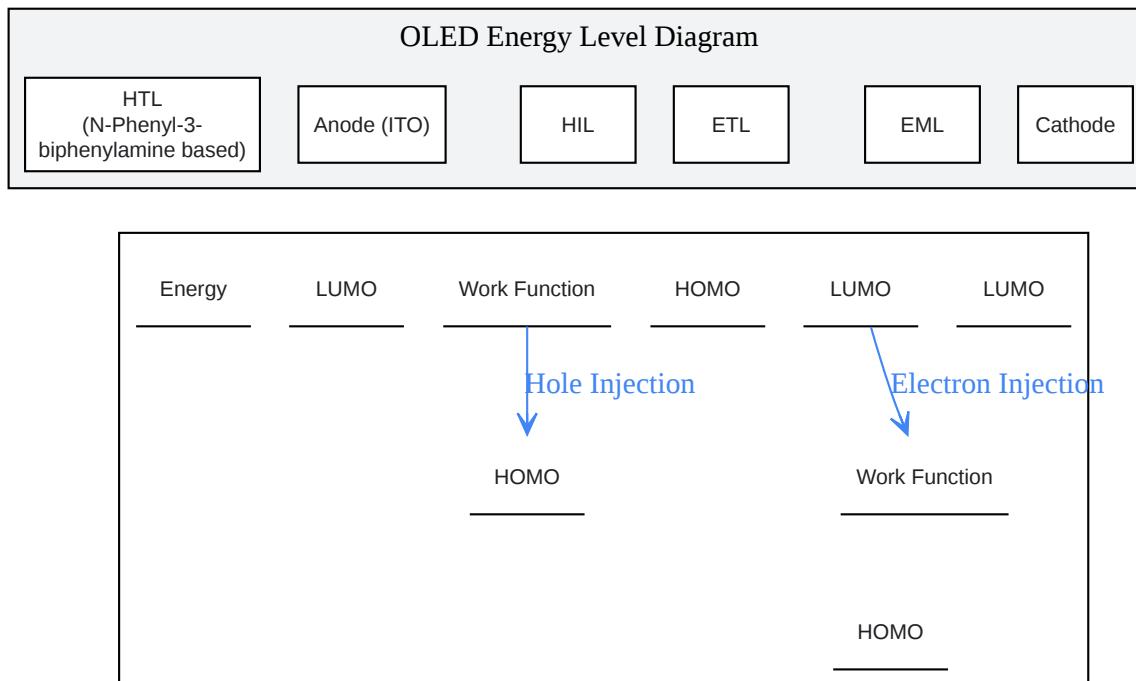
## Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **N-Phenyl-3-biphenylamine** in organic semiconductors.



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Caption: Experimental workflow for the synthesis, fabrication, and characterization of organic electronic devices.



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Caption: Energy level diagram of a typical multilayer OLED device.

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